

An In-depth Technical Guide to Phenazine Ethosulfate: Safety Precautions and Handling Guidelines

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Compound of Interest

Compound Name: Phenazine ethosulfate

Cat. No.: B076524

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and handling instructions for **phenazine ethosulfate** (PES), a cationic dye and electron acceptor utilized in various biochemical assays. Adherence to these guidelines is crucial to ensure a safe laboratory environment and prevent potential health hazards. The toxicological properties of this compound have not been thoroughly investigated, warranting a cautious approach in its handling and application.^[1]

Hazard Identification and Classification

Phenazine ethosulfate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).^{[2][3][4]} The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Classification:

Hazard Class	Category
Skin Irritation	2
Serious Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)

Signal Word: Warning[2][3][4][5]

Hazard Statements:[2][3][4][5]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.[2][3][4][5][6][7]

Code	Precaution
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4][5][6]
P264	Wash skin thoroughly after handling.[4][5][6][7]
P271	Use only outdoors or in a well-ventilated area.[2][4][5][6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][4][5][6][7]
P302 + P352	IF ON SKIN: Wash with plenty of water.[5][6]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][5][6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][5][6]
P312	Call a POISON CENTER/doctor if you feel unwell.[4]
P332 + P313	If skin irritation occurs: Get medical advice/attention.[4][5][6]
P337 + P313	If eye irritation persists: Get medical advice/attention.[4]
P362 + P364	Take off contaminated clothing and wash it before reuse.[5][6]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5][6]
P405	Store locked up.[2][5][6]
P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[2][5][6]

Physical and Chemical Properties

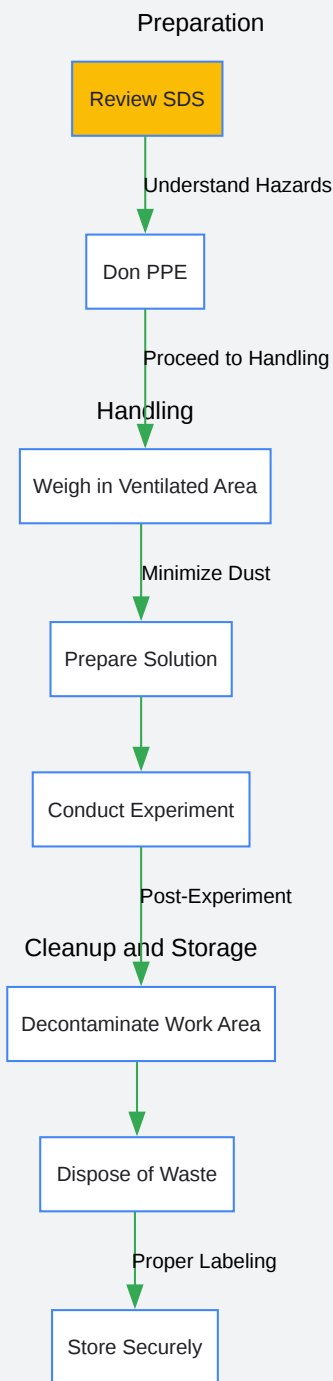
Understanding the physical and chemical properties of **phenazine ethosulfate** is fundamental to its safe handling and storage.

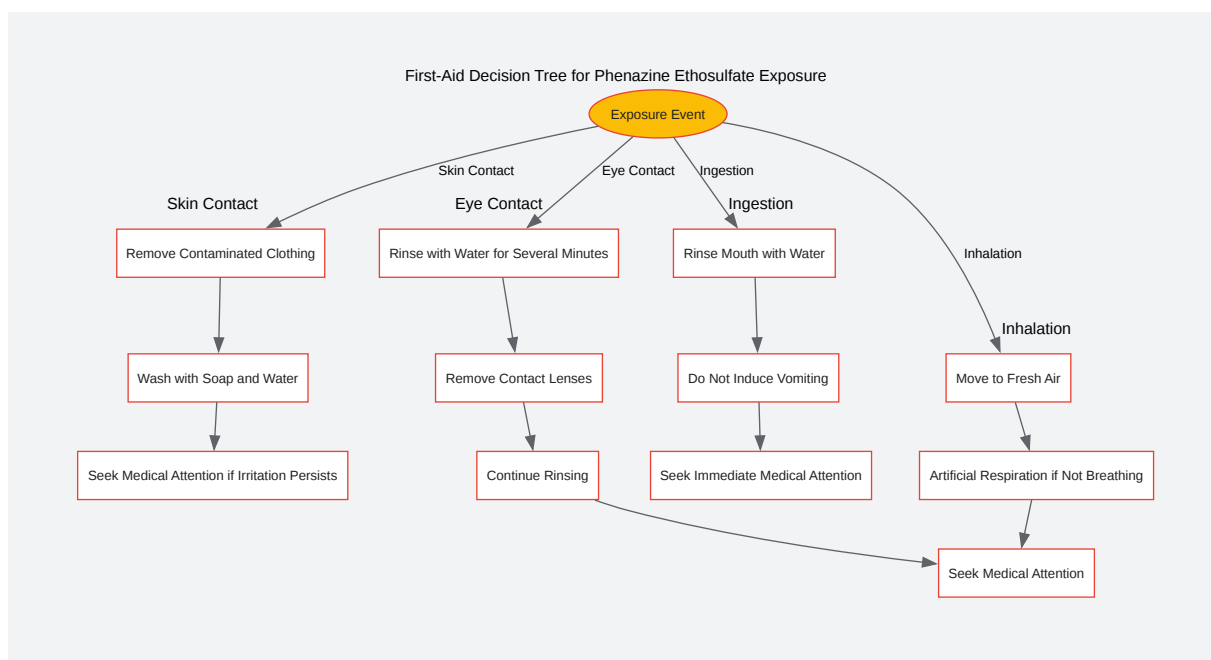
Property	Value
CAS Number	10510-77-7[1][2][4][5][8]
Molecular Formula	C16H18N2O4S[1][2][4][8]
Molecular Weight	334.39 g/mol [1][2][5][8]
Appearance	Orange to Dark Orange Solid/Powder[5]
Melting Point	173-175 °C[2]
Solubility	Soluble in ethanol (50 mg/mL)
Storage Temperature	-20°C[4][9]

Safe Handling and Storage Workflow

Proper handling and storage procedures are paramount to minimize exposure risk. The following workflow diagram outlines the essential steps for safely managing **phenazine ethosulfate** in a laboratory setting.

Safe Handling and Storage Workflow for Phenazine Ethosulfate





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